

Safe storage conditions to maintain 1,1,2-Trichlorotrifluoroethane purity.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2-Trichlorotrifluoroethane

Cat. No.: B165192

[Get Quote](#)

Technical Support Center: 1,1,2-Trichlorotrifluoroethane

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe storage and handling of **1,1,2-Trichlorotrifluoroethane** to maintain its purity for experimental use.

Troubleshooting Guide

This guide addresses specific issues that may arise during the storage and use of **1,1,2-Trichlorotrifluoroethane**, helping to identify the root cause and suggesting corrective actions.

Observed Issue	Potential Cause	Recommended Action
Discoloration (yellowish tint)	Photo-degradation due to exposure to light.	1. Immediately transfer the solvent to an amber glass or other UV-blocking container. 2. Store in a dark environment, such as a cabinet. 3. Verify purity using the provided Gas Chromatography protocol before use.
Presence of particulate matter	<ul style="list-style-type: none">- Corrosion of an improper storage container (e.g., aluminum, galvanized steel).[1]- Introduction of contaminants from the laboratory environment.	1. Do not use the solvent. 2. Safely dispose of the contaminated batch according to institutional guidelines. 3. Review storage container compatibility; use only recommended materials such as polyethylene or polypropylene.[1]
Unexpected experimental results or reaction by-products	<ul style="list-style-type: none">- Contamination with incompatible materials (e.g., strong acids, bases, oxidizing agents, or finely powdered metals).[2]- Gradual degradation of the solvent.	1. Cease use of the current solvent batch. 2. Verify the purity of a new, unopened container of 1,1,2-Trichlorotrifluoroethane. 3. Review all handling and storage procedures to prevent cross-contamination.
Cloudy or hazy appearance	Absorption of moisture from the atmosphere due to improper sealing.	1. Ensure container caps are securely tightened after each use. 2. Store in a dry environment. Consider using desiccants in the storage area. 3. Purity should be checked before use.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for maintaining the purity of **1,1,2-Trichlorotrifluoroethane**?

A1: To maintain purity, **1,1,2-Trichlorotrifluoroethane** should be stored in a cool, dry, and well-ventilated area, away from direct sunlight and sources of heat or ignition.^{[2][3]} The storage container should be tightly sealed to prevent the ingress of moisture and other atmospheric contaminants.^{[1][3]}

Q2: What materials should be avoided for storing **1,1,2-Trichlorotrifluoroethane**?

A2: Avoid using containers made of aluminum or galvanized steel.^[1] Also, ensure that the solvent does not come into contact with alkali metals, finely divided metals (like aluminum, magnesium, and zinc), strong bases, and strong oxidizing agents, as these can cause vigorous reactions.^[4]

Q3: Can I store **1,1,2-Trichlorotrifluoroethane** in a standard laboratory refrigerator?

A3: Yes, storage in a refrigerator is acceptable and can help maintain stability, provided it is a laboratory-grade refrigerator designed for flammable materials if local regulations require it, even though **1,1,2-Trichlorotrifluoroethane** itself is not flammable. Ensure the container is tightly sealed to prevent condensation and absorption of moisture.

Q4: What are the signs of degradation or contamination of **1,1,2-Trichlorotrifluoroethane**?

A4: Visual indicators of degradation or contamination can include discoloration (developing a yellowish tint), the appearance of cloudiness or haze, or the presence of any particulate matter.^[1] Any unexpected odors may also indicate contamination.

Q5: What happens if **1,1,2-Trichlorotrifluoroethane** is exposed to high temperatures or UV light?

A5: Exposure to high temperatures or UV radiation can cause decomposition, leading to the formation of hazardous substances such as hydrogen chloride, hydrogen fluoride, and phosgene.^[5] This will compromise the purity and safety of the material.

Q6: How does moisture affect the purity of **1,1,2-Trichlorotrifluoroethane**?

A6: While generally stable, prolonged contact with moisture can potentially lead to the formation of acidic byproducts, which can affect experimental outcomes. It is crucial to keep the storage container tightly sealed.[\[1\]](#)

Experimental Protocol: Purity Analysis by Gas Chromatography

This protocol outlines a method for determining the purity of **1,1,2-Trichlorotrifluoroethane** using Gas Chromatography with a Flame Ionization Detector (FID).

1. Objective: To quantify the purity of a **1,1,2-Trichlorotrifluoroethane** sample and identify the presence of any volatile impurities.

2. Materials and Equipment:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Capillary column (e.g., DB-Wax or similar)
- Helium (carrier gas), Hydrogen (FID), and Air (FID)
- Autosampler or manual syringe
- Sample vials with septa
- **1,1,2-Trichlorotrifluoroethane** sample to be analyzed
- High-purity **1,1,2-Trichlorotrifluoroethane** reference standard

3. GC-FID Parameters:

Parameter	Setting
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	50:1
Carrier Gas	Helium
Flow Rate	1.5 mL/min (constant flow)
Oven Program	Initial: 40 °C, hold for 5 min Ramp: 10 °C/min to 150 °C, hold for 2 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	300 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (Helium)	25 mL/min

4. Procedure:

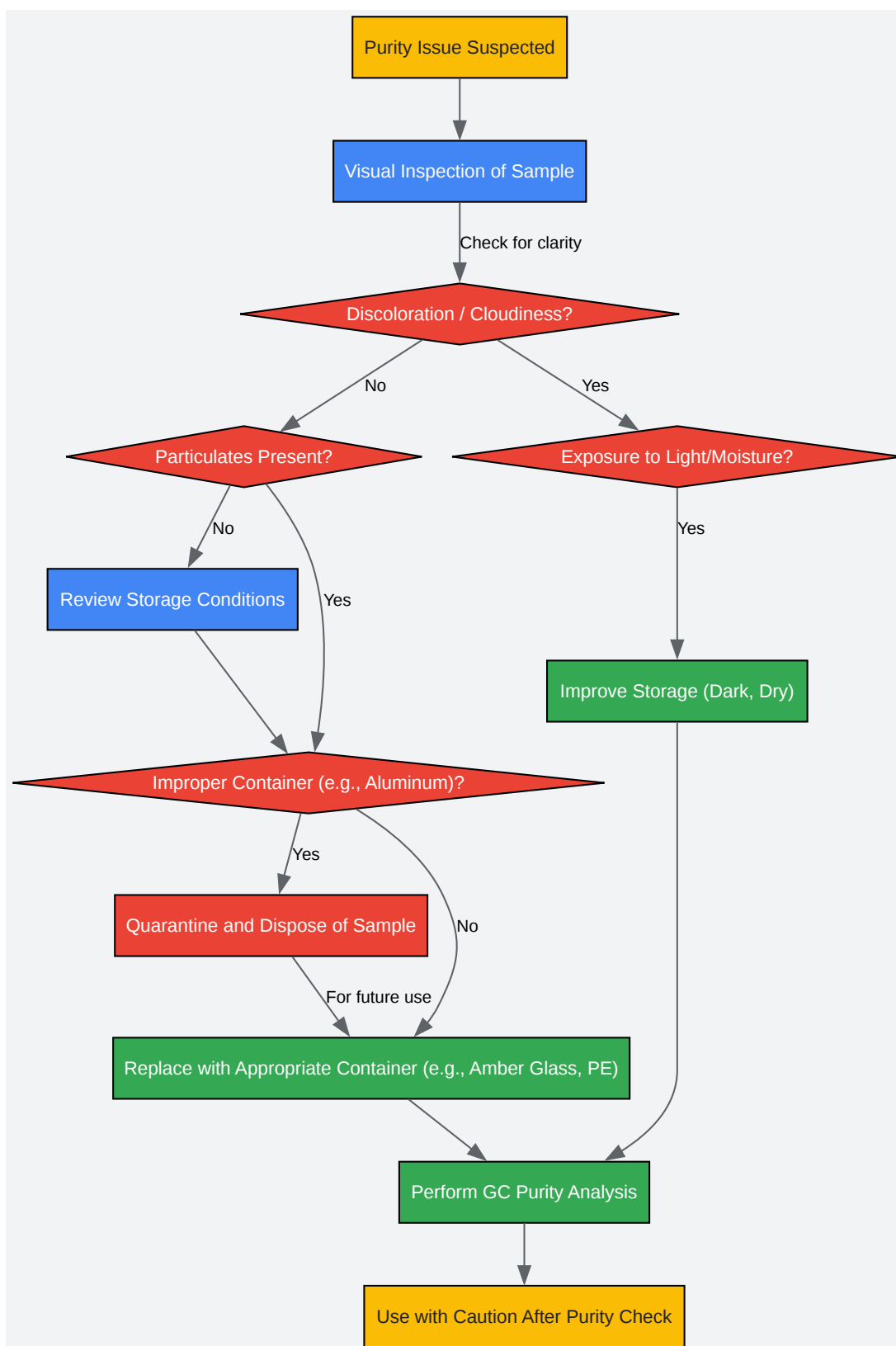
- Prepare the GC-FID system according to the parameters in the table above.
- Run a blank (e.g., high-purity hexane) to ensure the system is clean.
- Inject the high-purity **1,1,2-Trichlorotrifluoroethane** reference standard to establish the retention time of the main peak.
- Inject the **1,1,2-Trichlorotrifluoroethane** sample to be analyzed.
- Collect the chromatogram for a total run time of approximately 20 minutes.

5. Data Analysis:

- Identify the main peak corresponding to **1,1,2-Trichlorotrifluoroethane** based on the retention time from the reference standard.

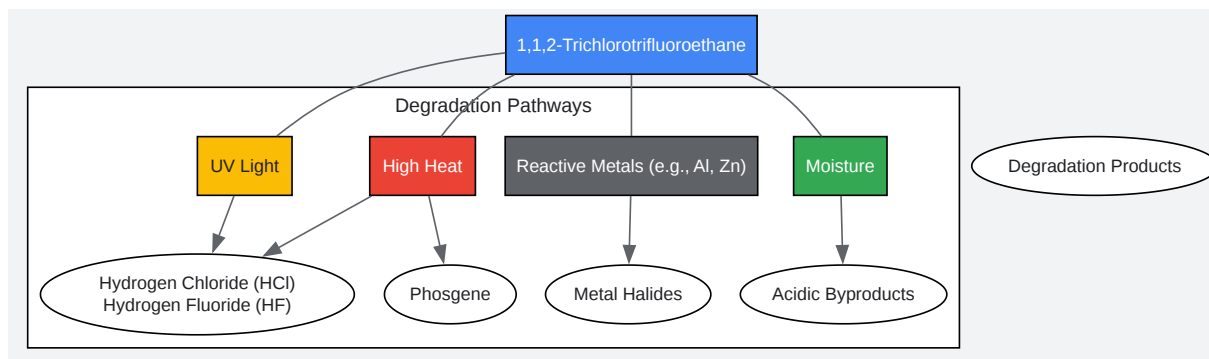
- Identify any additional peaks as impurities.
- Calculate the area of all peaks in the chromatogram.
- Determine the purity of the sample by calculating the percentage of the area of the main peak relative to the total area of all peaks. Purity (%) = (Area of **1,1,2-Trichlorotrifluoroethane** Peak / Total Area of All Peaks) x 100

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for purity issues.



[Click to download full resolution via product page](#)

Caption: Degradation pathways of **1,1,2-Trichlorotrifluoroethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. fishersci.com [fishersci.com]
- 3. airgas.com [airgas.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. 1,1,2-Trichloro-1,2,2-trifluoroethane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Safe storage conditions to maintain 1,1,2-Trichlorotrifluoroethane purity.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165192#safe-storage-conditions-to-maintain-1-1-2-trichlorotrifluoroethane-purity\]](https://www.benchchem.com/product/b165192#safe-storage-conditions-to-maintain-1-1-2-trichlorotrifluoroethane-purity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com